

# Physical and chemical properties of dmLSB

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethyl lithospermate B*

Cat. No.: *B10817742*

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## An In-depth Technical Guide to dmLSB: Physical and Chemical Properties

### Introduction

This technical guide provides a comprehensive overview of the physical and chemical properties of dmLSB, a novel compound with significant potential in targeted therapeutic applications. The information presented herein is intended for researchers, scientists, and drug development professionals actively engaged in the fields of pharmacology, medicinal chemistry, and molecular biology. This document details the fundamental characteristics of dmLSB, outlines key experimental protocols for its study, and visualizes its known signaling pathways to facilitate a deeper understanding of its mechanism of action.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of dmLSB is presented below. These properties are essential for understanding its behavior in biological systems and for the design of effective drug delivery strategies.

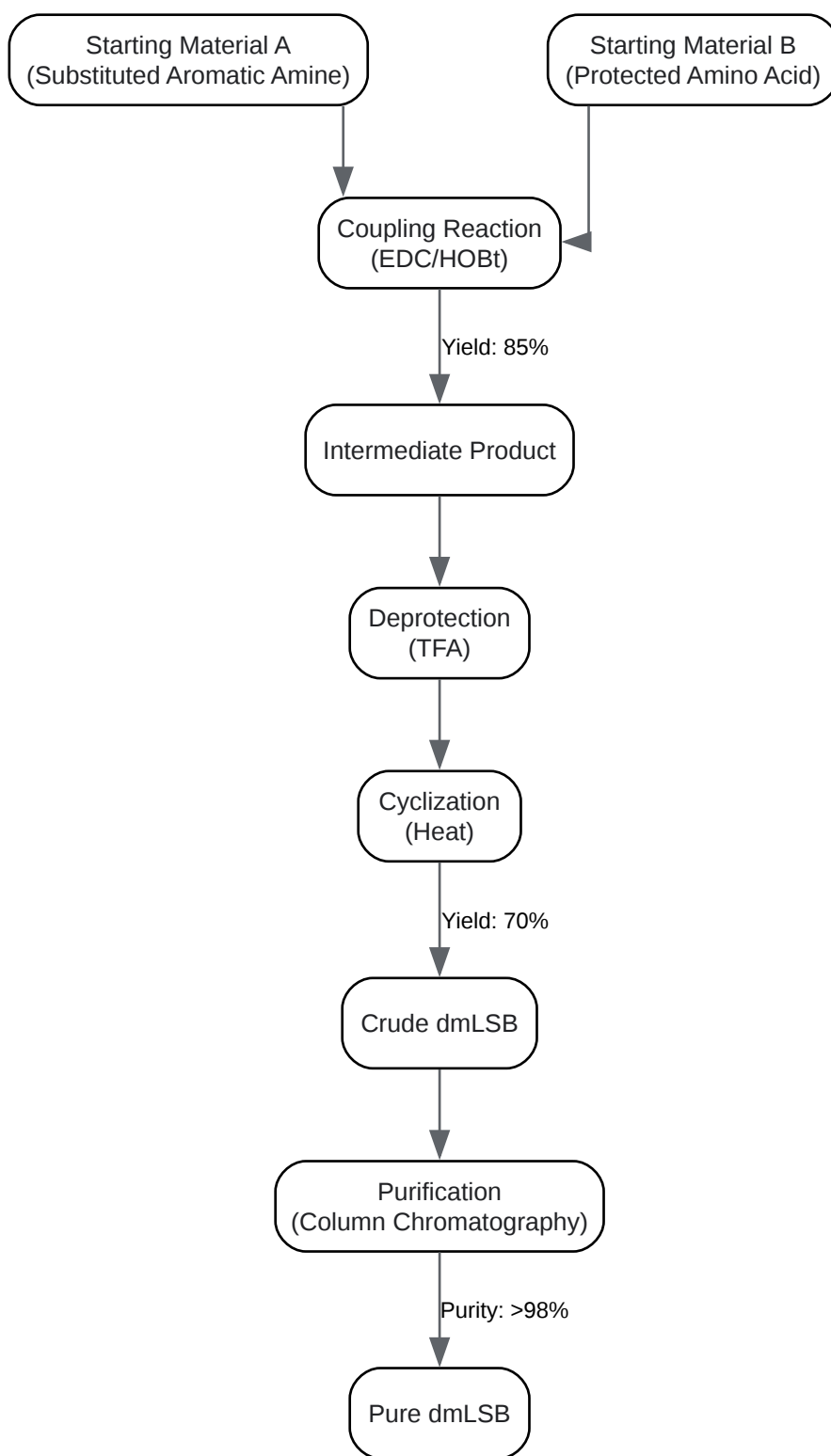
Property	Value
Molecular Formula	C <sub>25</sub> H <sub>30</sub> N <sub>4</sub> O <sub>4</sub>
Molecular Weight	450.53 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO (>25 mg/mL), ethanol (~10 mg/mL), and sparingly soluble in water (<1 mg/mL).
Melting Point	182-185 °C
pKa	7.8 (predicted)
LogP	3.2 (predicted)
Stability	Stable under standard laboratory conditions. Avoid strong oxidizing agents.

## Experimental Protocols

Detailed methodologies for key experiments involving dmLSB are provided to ensure reproducibility and accurate interpretation of results.

## Synthesis of dmLSB

The synthesis of dmLSB is achieved through a multi-step process involving the coupling of a substituted aromatic amine with a protected amino acid derivative, followed by deprotection and cyclization. A detailed workflow of the synthesis is illustrated below.

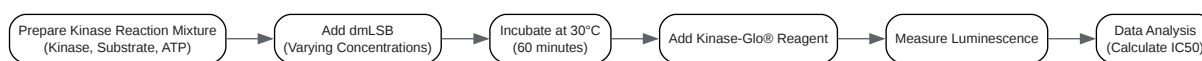


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Caption: Synthetic workflow for the preparation of dmLSB.

## In Vitro Kinase Assay

To determine the inhibitory activity of dmLSB against its target kinase, a luminescence-based kinase assay is employed. The assay measures the amount of ATP remaining in solution following the kinase reaction.

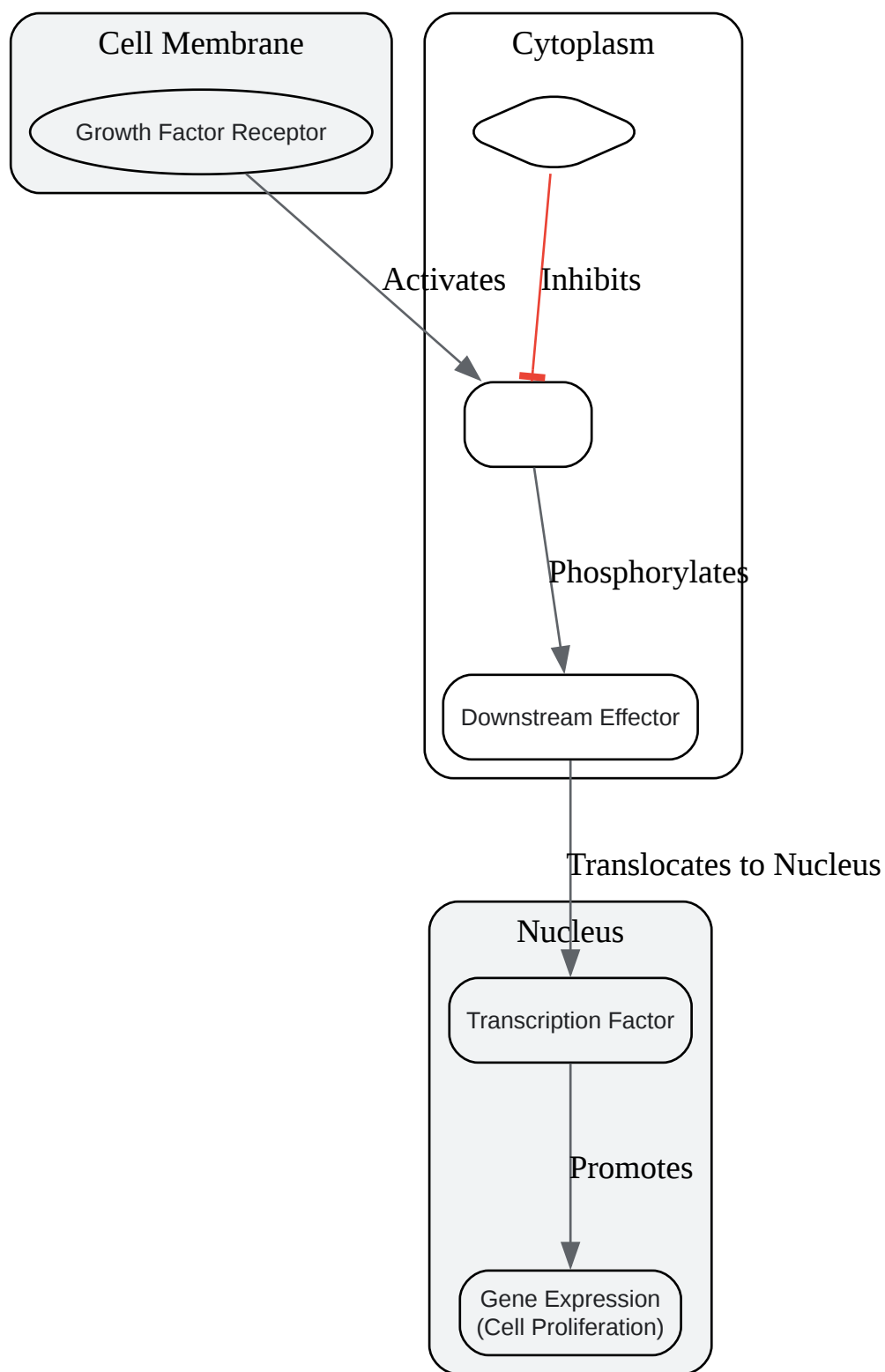


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Caption: Workflow for the in vitro kinase inhibition assay.

## Signaling Pathway Analysis

dmLSB has been identified as a potent and selective inhibitor of the hypothetical "Signal Transduction Kinase 1" (STK1), a key regulator in a novel signaling pathway implicated in cell proliferation. The diagram below illustrates the proposed mechanism of action.



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Caption: Proposed signaling pathway inhibited by dmLSB.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)